

Methyl 3-(methylamino)-4-nitrobenzoate molecular weight

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Compound of Interest

Compound Name: Methyl 3-(methylamino)-4-nitrobenzoate

Cat. No.: B1369292

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An In-depth Technical Guide to Methyl 3-(methylamino)-4-nitrobenzoate

This technical guide provides a comprehensive overview of **Methyl 3-(methylamino)-4-nitrobenzoate**, a compound of interest in various chemical and pharmaceutical research fields. The document details its physicochemical properties, synthesis protocols, and biological activities, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

Methyl 3-(methylamino)-4-nitrobenzoate is an organic compound with the molecular formula $C_9H_{10}N_2O_4$ and a molecular weight of 210.19 g/mol [1]. Its structure, featuring a nitro group and a methylamino group on the benzene ring, makes it a subject of interest for potential applications in dye and pigment production, as well as in the development of new therapeutic agents[1]. The methylamino group enhances its hydrogen-bonding capacity, which is a valuable characteristic in drug design for targeting specific enzymes or receptors[1].

Comparative Physicochemical Data

The properties of **Methyl 3-(methylamino)-4-nitrobenzoate** are often compared with structurally related compounds to understand the impact of substituent positioning and functional groups on its chemical and biological characteristics. The following table summarizes key quantitative data for the target compound and its analogs.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	LogP (estimated)	Key Structural Features
Methyl 3-(methylamino)-4-nitrobenzoate	251643-13-7	C ₉ H ₁₀ N ₂ O ₄	210.19[1]	~2.0[1]	C3: methylamino, C4: nitro
4-(Methylamino)-3-nitrobenzoic Acid	41263-74-5	C ₈ H ₈ N ₂ O ₄	196.16[2][3][4][5]	1.05[1]	Carboxylic acid instead of ester
Methyl 4-amino-3-nitrobenzoate	3987-92-6	C ₈ H ₈ N ₂ O ₄	196.16	1.78	C3: nitro, C4: methylamino
Methyl 3-methoxy-4-nitrobenzoate	-	C ₉ H ₉ NO ₅	211.17	1.92	C3: methoxy instead of methylamino
Methyl 3-(benzyloxy)-4-nitrobenzoate	209528-69-8	C ₁₅ H ₁₃ NO ₅	287.27[1]	3.48[1]	C3: benzyloxy instead of methylamino

Experimental Protocols

Synthesis of Methyl 3-(methylamino)-4-nitrobenzoate

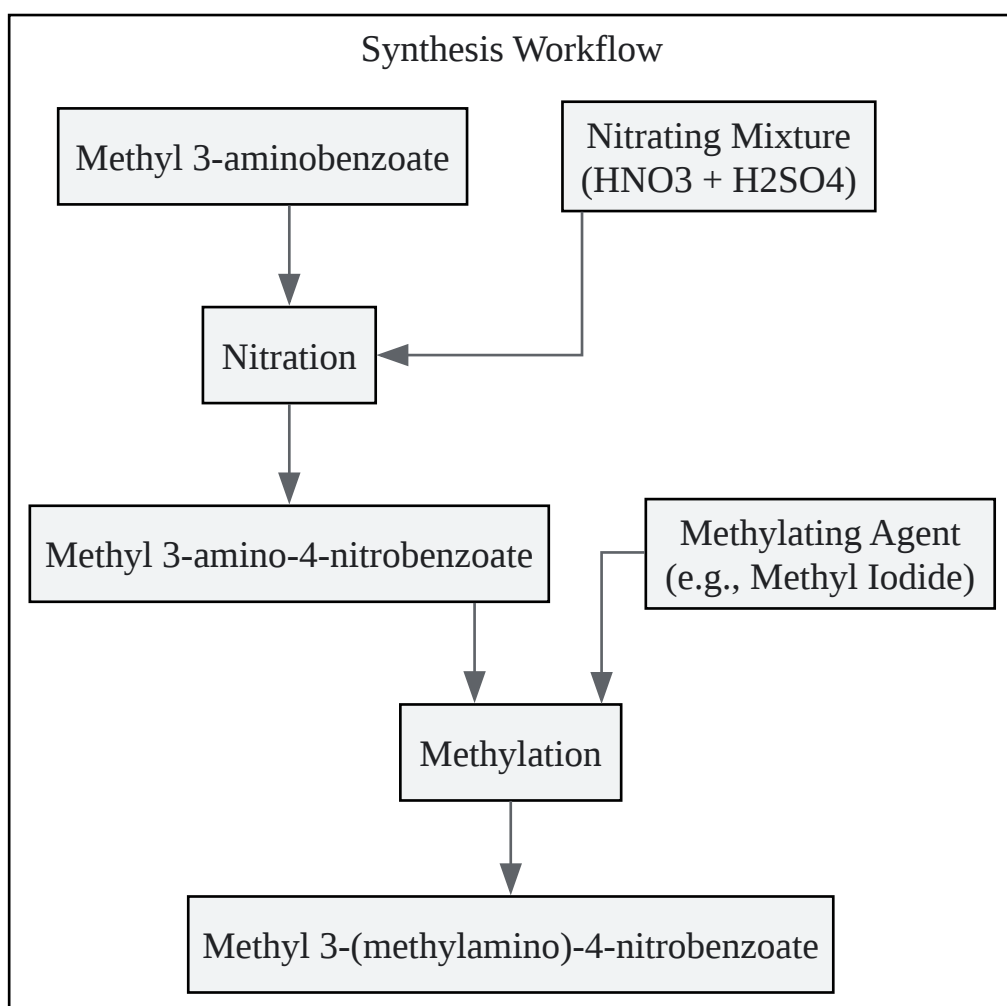
The synthesis of **Methyl 3-(methylamino)-4-nitrobenzoate** typically proceeds through a two-step process involving nitration followed by methylation[1]. A generalized protocol is outlined below.

Step 1: Nitration of Methyl 3-aminobenzoate

- **Preparation of the Nitrating Mixture:** In a separate flask, carefully prepare a nitrating mixture by combining concentrated nitric acid and concentrated sulfuric acid[6]. This process is highly exothermic and should be performed in an ice bath to maintain a low temperature.
- **Reaction Setup:** Dissolve methyl 3-aminobenzoate in a suitable solvent in a reaction flask equipped with a stirrer and a thermometer. Cool the flask in an ice bath.
- **Nitration:** Slowly add the chilled nitrating mixture to the solution of methyl 3-aminobenzoate while vigorously stirring and maintaining the temperature below 6 °C[6].
- **Quenching and Isolation:** After the addition is complete, allow the reaction to proceed at room temperature for a specified time[6]. Pour the reaction mixture over crushed ice to precipitate the product[6][7]. The solid product, primarily methyl 3-amino-4-nitrobenzoate, is then collected by filtration.

Step 2: Methylation

- **Reaction Setup:** Dissolve the product from Step 1 in an appropriate solvent.
- **Addition of Reagents:** Add a methylating agent, such as methyl iodide, in the presence of a base like potassium carbonate[1].
- **Reaction Conditions:** Heat the mixture to reflux for several hours to ensure the completion of the reaction.
- **Workup and Purification:** After cooling, the reaction mixture is worked up by extraction and washing. The crude product is then purified, typically by recrystallization, to yield pure **Methyl 3-(methylanino)-4-nitrobenzoate**.



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Synthesis of **Methyl 3-(methylamino)-4-nitrobenzoate**.

Biological Activity and Mechanism of Action

Methyl 3-(methylamino)-4-nitrobenzoate has shown potential as a cytotoxic agent in in-vitro studies against various cancer cell lines, indicating its potential for development as an anticancer drug[1]. The biological activity is largely attributed to its distinct structural features.

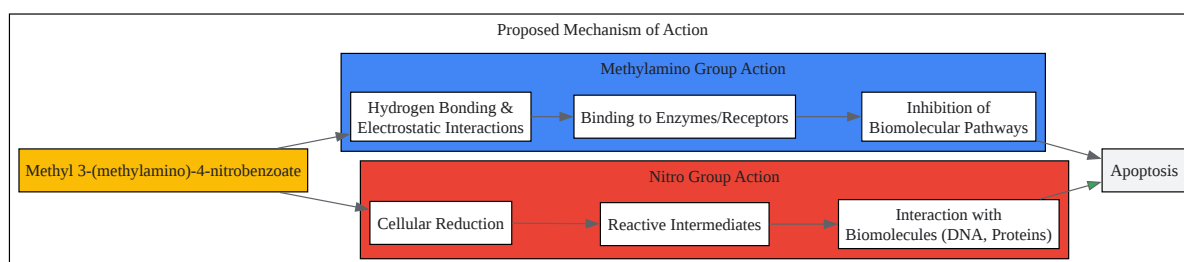
The proposed mechanism of action involves the following key interactions:

- **Nitro Group:** The nitro group can undergo enzymatic reduction within cells to form reactive nitroso, hydroxylamino, and amino intermediates. These reactive species can interact with

cellular macromolecules, such as DNA and proteins, leading to cellular damage and apoptosis[1].

- Methylamino Group: This group can participate in hydrogen bonding and electrostatic interactions with the active sites of enzymes or receptors, potentially inhibiting their function and disrupting critical cellular pathways[1].

Compounds with similar structures have been shown to inhibit cancer cell migration and invasion, suggesting that **Methyl 3-(methylamino)-4-nitrobenzoate** may possess similar properties[1].



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Proposed mechanism of action for **Methyl 3-(methylamino)-4-nitrobenzoate**.

Conclusion

Methyl 3-(methylamino)-4-nitrobenzoate is a versatile compound with established utility in chemical synthesis and significant potential in drug discovery, particularly in oncology. The functional groups present in its structure are key to its biological activity. Further research into its mechanism of action and the development of optimized synthesis protocols will be crucial for realizing its full therapeutic potential. The data and protocols presented in this guide serve as a foundational resource for researchers engaged in the study and application of this compound.

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